

Comprehensive Safety and Handling Guide for (6-Amino-3-Pyridinyl)Methanol

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Compound of Interest

Compound Name: (6-Amino-3-Pyridinyl)Methanol

Cat. No.: B050438

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **(6-Amino-3-Pyridinyl)Methanol** (CAS: 113293-71-3). Adherence to these guidelines is critical for ensuring personal and environmental safety in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

(6-Amino-3-Pyridinyl)Methanol is classified with the GHS07 pictogram, indicating that it can be harmful and an irritant.^[1] The primary hazards associated with this compound are:

- Harmful if swallowed.^[1]
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause respiratory irritation.^[1]

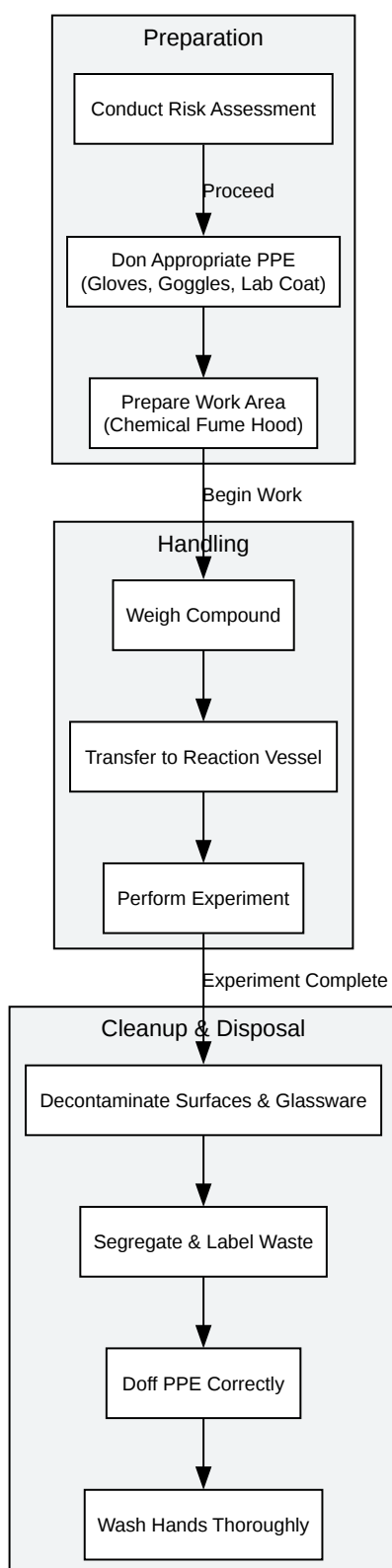
Similar aminopyridine compounds are known to be toxic if swallowed, in contact with skin, or if inhaled.^{[2][3]} Therefore, a comprehensive PPE strategy is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **(6-Amino-3-Pyridinyl)Methanol**

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double-gloving is recommended.	Prevents skin contact, as the compound causes skin irritation and related compounds can be toxic upon skin absorption. [1] [2] [4]
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and dust, as the compound causes serious eye irritation. [1] [3] [4]
Skin and Body Protection	Standard laboratory coat. Flame-retardant and antistatic protective clothing for larger quantities.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a properly functioning chemical fume hood. If dust or aerosols are generated and a fume hood is not available, a NIOSH-approved respirator is required.	Prevents inhalation, as the compound may cause respiratory irritation. [1] [4]

Operational and Handling Workflow

A systematic workflow is essential to minimize exposure and ensure safety during the handling of **(6-Amino-3-Pyridinyl)Methanol**.



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Caption: Workflow for Safely Handling **(6-Amino-3-Pyridinyl)methanol**.

Experimental Protocols: Step-by-Step Guidance

1. Preparation:

- Engineering Controls: All work involving the handling of solid **(6-Amino-3-Pyridinyl)Methanol** or its solutions must be conducted in a properly functioning chemical fume hood.^[4] Ensure safety showers and eyewash stations are accessible.
- Personal Protective Equipment (PPE): Before entering the designated handling area, don the appropriate PPE as specified in Table 1.

2. Handling:

- Weighing and Transferring: Use the smallest practical quantities for the experiment.^[4] When weighing, avoid generating dust.^[4] Use appropriate tools (e.g., spatula) for transfers.
- Solution Preparation: When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- General Practices: Keep containers tightly closed when not in use.^[3]^[4] Avoid contact with skin, eyes, and clothing.^[4] Do not eat, drink, or smoke in the handling area.^[3]

3. First Aid Measures:

Table 2: First Aid Procedures for **(6-Amino-3-Pyridinyl)Methanol** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[2][3]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][3]

Disposal Plan

Proper disposal of **(6-Amino-3-Pyridinyl)Methanol** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Table 3: Disposal Guidelines for **(6-Amino-3-Pyridinyl)Methanol** Waste

Waste Type	Disposal Protocol
Unused/Expired Product	Dispose of as hazardous chemical waste. Do not dispose of down the drain.[4] Store in a designated, labeled, and closed container until collection by environmental health and safety (EHS) personnel.[4]
Contaminated Solid Waste (e.g., gloves, paper towels, weigh boats)	Collect in a designated, sealed, and clearly labeled hazardous waste container.[5][6]
Contaminated Liquid Waste (e.g., reaction mixtures, solvent rinses)	Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.[6]
Contaminated Glassware	Rinse with an appropriate solvent in a fume hood. Collect the solvent rinse as hazardous liquid waste. Then, wash the glassware with soap and water.

Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines and comply with all local, state, and federal regulations.[4]

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References

- 1. 6-Amino-3-pyridinemethanol 97% | CAS: 113293-71-3 | AChemBlock [achemblock.com]
- 2. lobachemie.com [lobachemie.com]
- 3. fishersci.com [fishersci.com]
- 4. ehs.washington.edu [ehs.washington.edu]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]

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